

A Technical Guide to the Solubility of (-)-Phenylglycinol in Common Organic Solvents

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Compound of Interest

Compound Name: (-)-Phenylglycinol

Cat. No.: B122099

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This in-depth technical guide provides a comprehensive overview of the solubility of **(-)-Phenylglycinol**, a critical chiral building block in synthetic organic chemistry and drug development. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a thorough qualitative analysis, detailed experimental protocols for quantitative determination, and an exploration of the key factors influencing its solubility.

Introduction to (-)-Phenylglycinol

(-)-Phenylglycinol, also known as (R)-(-)-2-Phenylglycinol, is a chiral amino alcohol widely used as a precursor in the synthesis of chiral auxiliaries, catalysts, and pharmaceutically active ingredients. Its solubility in various organic solvents is a fundamental physical property that dictates its handling, reaction conditions, purification, and formulation. Understanding its solubility profile is therefore essential for process optimization and the development of robust and scalable synthetic routes.

Qualitative Solubility Profile

Based on available safety data sheets and chemical catalogs, **(-)-Phenylglycinol** is generally described as being soluble in a range of common organic solvents. This qualitative information is summarized in the table below. It is important to note that "soluble" is a general term and the actual quantitative solubility can vary significantly between these solvents.

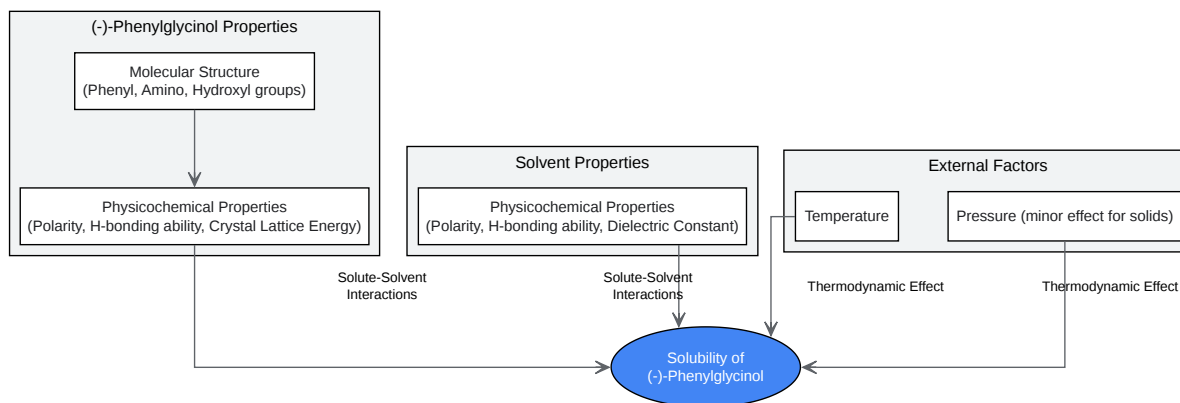
Table 1: Qualitative Solubility of **(-)-Phenylglycinol** in Common Organic Solvents

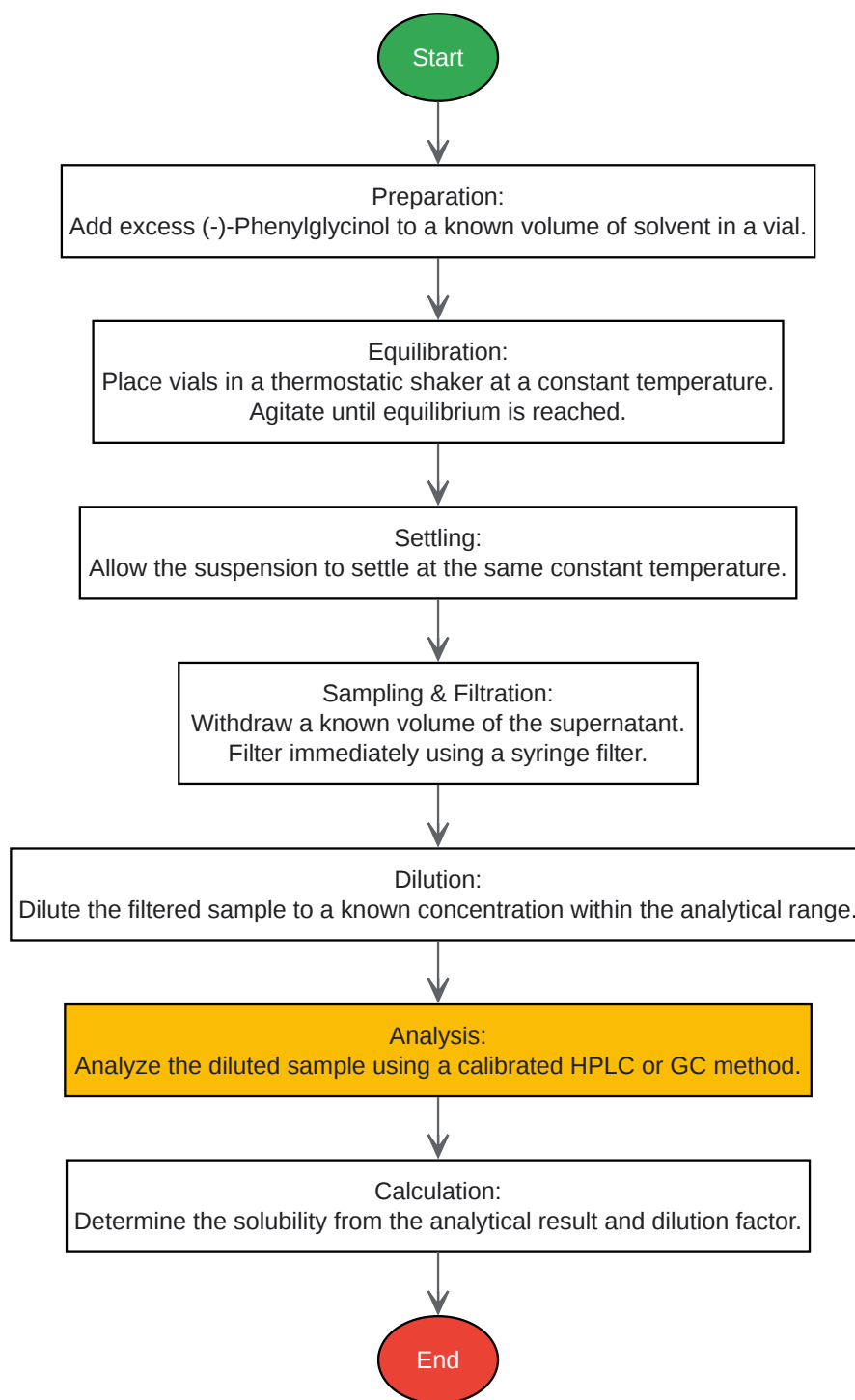
Solvent Class	Solvent	Qualitative Solubility
Chlorinated	Chloroform	Soluble[1]
Dichloromethane	Soluble[1]	
Esters	Ethyl Acetate	Soluble[1]
Ketones	Acetone	Soluble[1]
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Soluble[1]
Alcohols	Methanol	Soluble[1]
Aqueous	Water	Limited solubility[1]

One source provides a quantitative solubility value for **(-)-Phenylglycinol** in Dimethyl Sulfoxide (DMSO) of 100 mg/mL, which may require ultrasonication to achieve.[2] Another source indicates a predicted aqueous solubility of 30.2 mg/mL.[3]

Factors Influencing Solubility

The solubility of **(-)-Phenylglycinol** is governed by a combination of its molecular structure and the physicochemical properties of the solvent. A logical relationship of these influencing factors is depicted in the diagram below.





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